

An In-depth Technical Guide to the Solubility of 2-(Butylamino)ethanol

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Compound of Interest

Compound Name: 2-(Butylamino)ethanol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **2-(butylamino)ethanol** in various solvents. The information is intended to be a valuable resource for researchers, scientists, and professionals in drug development and other fields where this chemical is utilized.

Introduction to 2-(Butylamino)ethanol

2-(Butylamino)ethanol, also known as N-butylethanolamine, is a versatile secondary amine and alcohol with the chemical formula $C_6H_{15}NO$. Its bifunctional nature, possessing both a nucleophilic amino group and a hydrophilic hydroxyl group, governs its chemical reactivity and physical properties, including its solubility. This compound is a colorless to pale yellow liquid with an amine-like odor and sees application in various industrial processes, including as a corrosion inhibitor, an emulsifier, and in the synthesis of pharmaceuticals and other chemicals. [1] A key application is in the capture of carbon dioxide (CO_2), where it demonstrates a high absorption capacity.

Solubility of 2-(Butylamino)ethanol

The solubility of a compound is a critical parameter in a wide range of applications, from reaction kinetics and process design to formulation development in the pharmaceutical industry. The solubility of **2-(butylamino)ethanol** is influenced by the nature of the solvent, temperature, and pH.

Aqueous Solubility

2-(Butylamino)ethanol exhibits high solubility in water. This is primarily due to the presence of the hydroxyl (-OH) and amino (-NH) groups, which can participate in hydrogen bonding with water molecules.

| Solvent | Temperature (°C) | Solubility (g/L) | Reference |
|---------|------------------|------------------|-----------|
| Water | 20 | ca. 1000 | [2][3] |

Solubility in Organic Solvents

While extensive quantitative data is not readily available in the public domain for a wide range of organic solvents, qualitative information and data on its miscibility with some organic compounds have been reported. **2-(Butylamino)ethanol** is known to be soluble in polar organic solvents.

| Solvent | Qualitative Solubility/Miscibility | Reference |
|-------------------|------------------------------------|-----------|
| Ethanol | Soluble | [1] |
| Acetone | Soluble | [1] |
| 2-Butoxyethanol | Miscible in all proportions | [4] |
| Amines and Ethers | Highly Soluble | [5][6] |

Note: Quantitative solubility data for **2-(butylamino)ethanol** in a broad spectrum of organic solvents, including various alcohols, hydrocarbons, and chlorinated solvents, at different temperatures is not widely reported in publicly accessible literature. For specific applications, experimental determination of solubility in the solvent of interest is recommended.

Experimental Protocols for Solubility Determination

Accurate determination of solubility is crucial for the reliable design and execution of chemical processes and formulations. The following section outlines the methodologies for determining the solubility of **2-(butylamino)ethanol**.

Determination of Water Solubility (OECD Test Guideline 105)

The water solubility of **2-(butylamino)ethanol** is typically determined using the Flask Method as described in the OECD Test Guideline 105, which is suitable for substances with solubilities above 10^{-2} g/L.

Principle: A saturated solution is prepared by stirring an excess of the substance in water at a constant temperature. The concentration of the substance in the aqueous phase is then determined by a suitable analytical method.

Apparatus:

- Constant temperature bath
- Stirring device (e.g., magnetic stirrer)
- Glass flasks with stoppers
- Analytical instrumentation for concentration measurement (e.g., Gas Chromatography, HPLC)
- Filtration system (e.g., syringe filters)

Procedure:

- Preliminary Test: A preliminary test is conducted to estimate the approximate solubility and the time required to reach equilibrium.
- Equilibration: An excess amount of **2-(butylamino)ethanol** is added to a known volume of water in a flask. The flask is then tightly stoppered and placed in a constant temperature bath, typically at 20 ± 0.5 °C. The mixture is agitated for a sufficient period to reach equilibrium (e.g., 24 hours).
- Phase Separation: After equilibration, the mixture is allowed to stand at the test temperature to allow for phase separation.

- **Sampling and Analysis:** A sample of the aqueous phase is withdrawn, taking care not to include any undissolved substance. The sample is typically filtered through a membrane filter that does not adsorb the test substance. The concentration of **2-(butylamino)ethanol** in the clear filtrate is then determined using a validated analytical method.
- **Replication:** The experiment is performed at least in duplicate.

Determination of Solubility in Organic Solvents

A general experimental protocol for determining the solubility of a liquid like **2-(butylamino)ethanol** in an organic solvent involves the isothermal shake-flask method.

Principle: A series of mixtures with varying compositions of the solute and solvent are prepared and equilibrated at a constant temperature. The point at which a single homogeneous phase is formed is determined visually or analytically.

Apparatus:

- Constant temperature bath or incubator with shaking capabilities
- Calibrated glassware (pipettes, burettes, volumetric flasks)
- Sealed vials or test tubes
- Analytical balance
- Vortex mixer

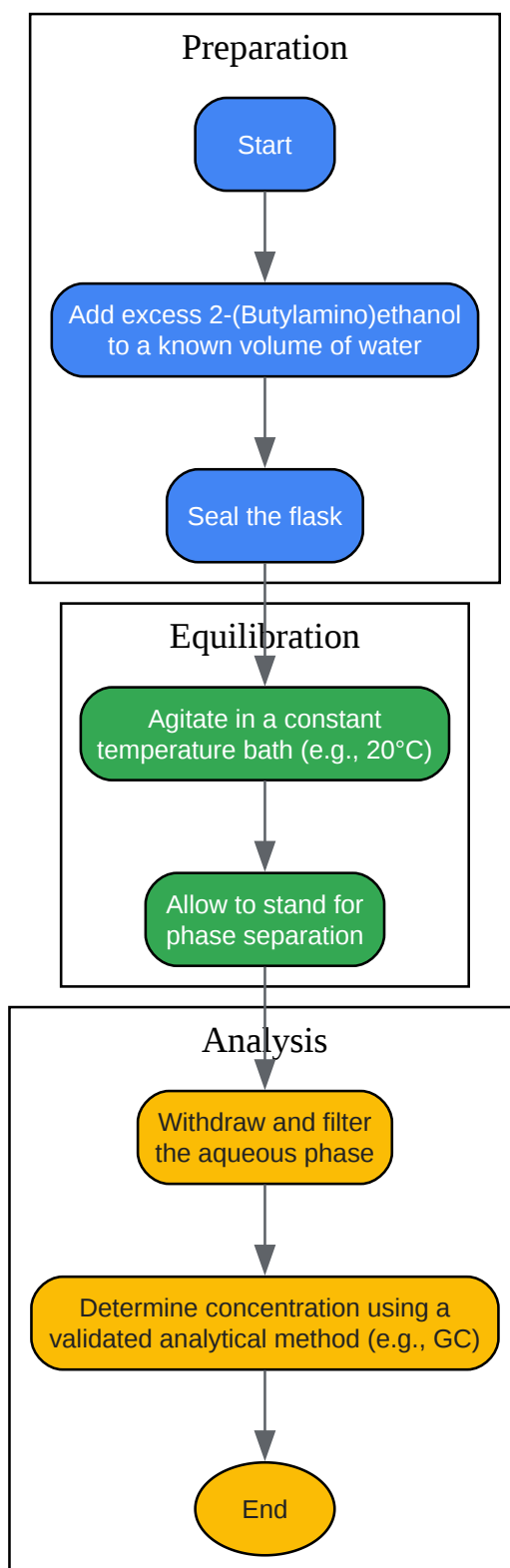
Procedure:

- **Preparation of Standards:** Prepare a series of standard solutions of **2-(butylamino)ethanol** in the chosen organic solvent with known concentrations.
- **Sample Preparation:** In a series of sealed vials, add a known amount of the organic solvent. To each vial, add incrementally increasing amounts of **2-(butylamino)ethanol**.
- **Equilibration:** The vials are sealed and placed in a constant temperature shaker bath. They are agitated for a predetermined period to ensure equilibrium is reached.

- Observation: After equilibration, the vials are visually inspected for the presence of a single phase (soluble/miscible) or two distinct phases (insoluble/immiscible). For more precise measurements, the composition of each phase can be determined analytically (e.g., by GC or HPLC) after separation.
- Data Analysis: The solubility is reported as the maximum concentration of **2-(butylamino)ethanol** that forms a homogeneous solution with the solvent at the specified temperature.

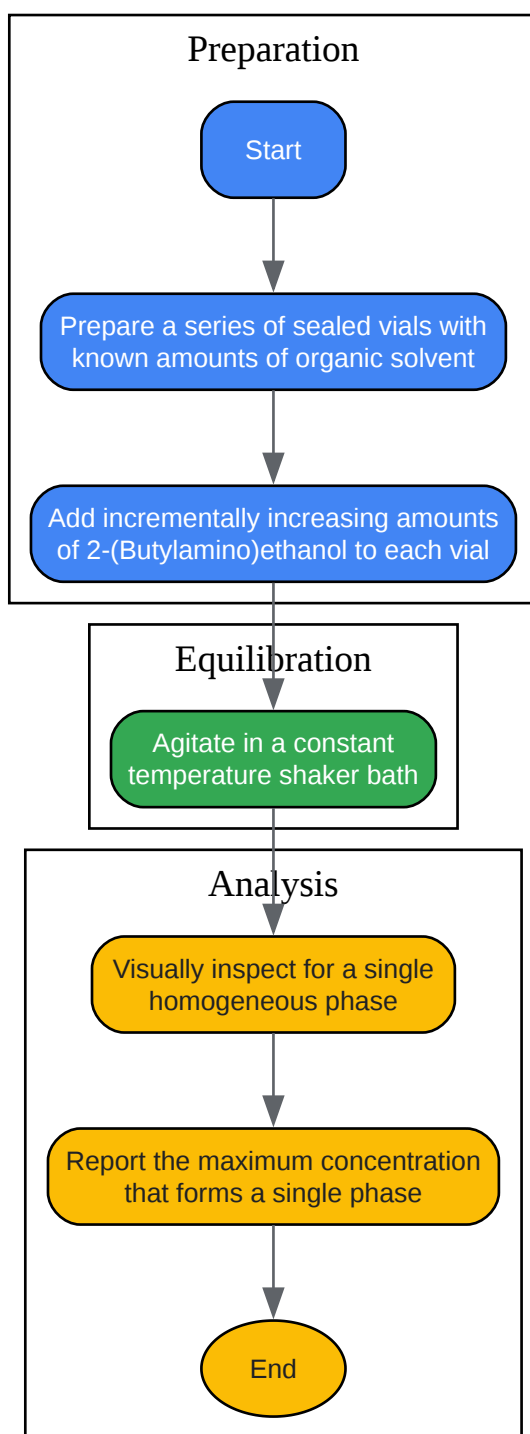
Visualizing Experimental Workflows

The following diagrams illustrate the logical flow of the experimental protocols described above.



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Caption: Workflow for determining the water solubility of **2-(Butylamino)ethanol**.



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Caption: Workflow for determining the solubility of **2-(Butylamino)ethanol** in organic solvents.

Conclusion

2-(Butylamino)ethanol is a highly water-soluble compound, a property attributed to its ability to form hydrogen bonds. It is also soluble in various polar organic solvents. For drug development and other research applications, the quantitative determination of its solubility in specific solvent systems is essential and can be achieved through established experimental protocols such as the isothermal shake-flask method. The data and methodologies presented in this guide serve as a foundational resource for professionals working with this versatile chemical. Further research to quantify its solubility in a broader range of solvents would be beneficial to the scientific community.

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